

Isoorientin-7-O-[6-sinapoyl]-glucoside CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoorientin-7-O-[6-sinapoyl]-glucoside*

Cat. No.: *B15592630*

[Get Quote](#)

An In-depth Technical Guide to Isoorientin-7-O-[6-sinapoyl]-glucoside

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Isoorientin-7-O-[6-sinapoyl]-glucoside**, a naturally occurring phenolic compound. This document consolidates key chemical data, detailed experimental protocols for its isolation and characterization, and an exploration of its potential biological activities based on the known functions of its core structure, isoorientin.

Core Compound Specifications

Isoorientin-7-O-[6-sinapoyl]-glucoside is a flavone C-glycoside found in the leaves of barley (*Hordeum vulgare* L.).^[1] Its structure is characterized by a luteolin aglycone C-glycosidically linked to a glucose moiety at position 6, which is further O-glycosylated at position 7 with a glucose molecule acylated with a sinapoyl group.

Parameter	Value	Source
CAS Number	1016970-96-9	[1][2]
Molecular Formula	C ₃₈ H ₄₀ O ₂₀	[1]
Molecular Weight	816.71 g/mol	[1][2][3]
Initial Source	Leaves of barley (Hordeum vulgare L.)	[1]

Experimental Protocols

Extraction of Flavonoids from Barley Leaves

This protocol is a composite of established methods for flavonoid extraction from young barley leaves.

Objective: To extract a flavonoid-rich fraction containing **Isoorientin-7-O-[6-sinapoyl]-glucoside** from barley leaves.

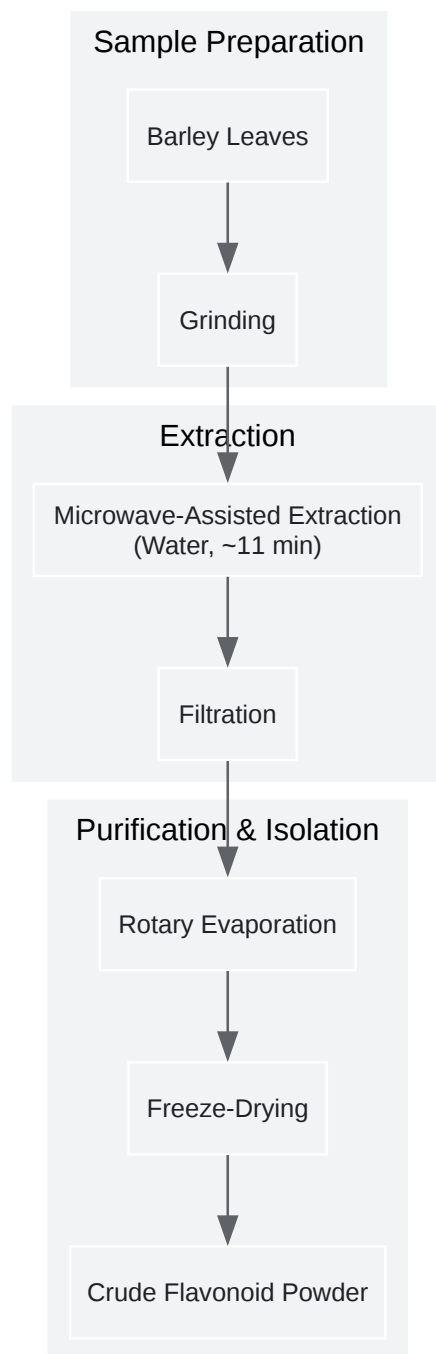
Materials:

- Fresh or freeze-dried young barley leaves
- Methanol or Ethanol
- Water
- Grinder or blender
- Filtration apparatus (e.g., Whatman No. 1 filter paper)
- Rotary evaporator
- Freeze-dryer

Procedure:

- Sample Preparation: Fresh barley leaves are washed and dried, or freeze-dried leaves are used directly. The leaves are ground into a fine powder.
- Extraction: The powdered leaves are subjected to extraction. A common and efficient method is Microwave-Assisted Extraction (MAE).
 - Solvent: Water has been shown to be an effective and environmentally friendly solvent.
 - Parameters: Optimal conditions for MAE have been reported as a liquid-to-solid ratio of approximately 34:1 (mL/g), a microwave power of around 1.27 W/g, and an extraction time of about 11 minutes. The extraction is typically repeated twice to maximize yield.^{[4][5]}
- Filtration: The resulting extract is filtered to remove solid plant material.
- Concentration: The solvent is removed from the filtrate under reduced pressure using a rotary evaporator at a temperature below 45°C to prevent degradation of the thermolabile compounds.
- Lyophilization: The concentrated extract is then freeze-dried to obtain a crude flavonoid powder.

Workflow for Flavonoid Extraction from Barley Leaves

[Click to download full resolution via product page](#)**Caption:** Workflow for Flavonoid Extraction from Barley Leaves

Characterization by HPLC-DAD-ESI/MS

Objective: To identify and characterize **Isoorientin-7-O-[6-sinapoyl]-glucoside** in the extracted fraction.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Diode-Array Detector (DAD)
- Electrospray Ionization (ESI) source
- Mass Spectrometry (MS) detector (e.g., Ion Trap or QTOF)

Chromatographic Conditions (based on Ferreres et al., 2008):

- Column: Reversed-phase C18 column
- Mobile Phase: A gradient system is typically used, for example:
 - Solvent A: Water with 0.1% formic acid
 - Solvent B: Acetonitrile with 0.1% formic acid
- Gradient: A linear gradient from a low to a high percentage of Solvent B over a period of 60-90 minutes.
- Flow Rate: Approximately 0.8-1.0 mL/min.
- Detection:
 - DAD: Scanning from 200-600 nm, with specific monitoring at wavelengths characteristic for flavones (e.g., 280 nm and 340 nm).
 - ESI-MS: Operated in negative ion mode, as flavonoids are readily deprotonated.

Mass Spectrometry Analysis: The structure of **Isoorientin-7-O-[6-sinapoyl]-glucoside** is elucidated through its fragmentation pattern in MS/MS experiments. Key fragmentation events

for C-glycosyl flavones include the loss of water and cross-ring cleavages of the sugar moieties. The presence of the sinapoyl group is confirmed by the characteristic loss of this moiety.

Peak Assignment	Retention Time (min)	UV λ_{max} (nm)	[M-H] ⁻ (m/z)	Key MS/MS Fragments (m/z)
Isoorientin-7-O-[6-sinapoyl]-glucoside	Varies with conditions	~270, 330	815	609 ([M-H-sinapoyl] ⁻), 447 ([M-H-sinapoyl-glucose] ⁻)

Note: The exact values are dependent on the specific chromatographic system and conditions used.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of **Isoorientin-7-O-[6-sinapoyl]-glucoside** are limited, the activities of its core aglycone, isoorientin, have been investigated. These studies provide a strong basis for predicting the potential therapeutic effects of its derivatives.

Antioxidant and Cytoprotective Effects

Isoorientin has demonstrated significant antioxidant properties. It acts not only as a direct radical scavenger but also by upregulating the cellular antioxidant defense system.^[6] This is primarily achieved through the activation of the Nrf2 (NF-E2-related factor 2) signaling pathway.

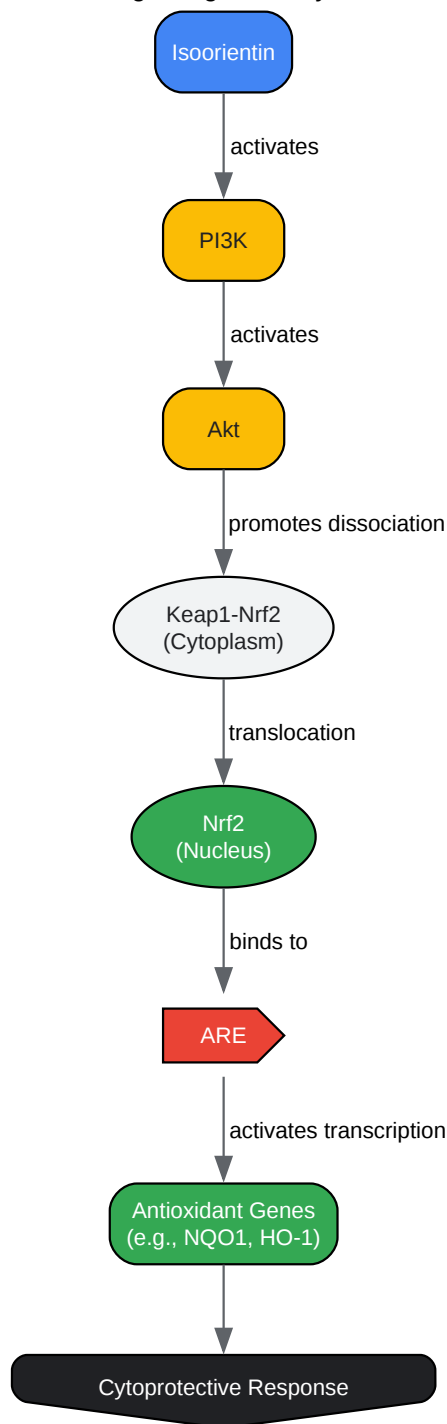
Mechanism of Action:

- **PI3K/Akt Activation:** Isoorientin activates the Phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway.^{[3][6]}
- **Nrf2 Translocation:** Activated Akt promotes the dissociation of Nrf2 from its inhibitor, Keap1, in the cytoplasm. Nrf2 then translocates to the nucleus.

- ARE Binding: In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of target genes.
- Antioxidant Gene Expression: This binding initiates the transcription of a suite of cytoprotective genes, including NAD(P)H quinone oxidoreductase 1 (NQO1) and heme oxygenase-1 (HO-1), which enhance the cell's ability to neutralize reactive oxygen species (ROS).[3]

This pathway is crucial for protecting cells against oxidative stress, which is implicated in a wide range of chronic diseases.

Antioxidant Signaling Pathway of Isoorientin

[Click to download full resolution via product page](#)**Caption:** Antioxidant Signaling Pathway of Isoorientin

Anti-inflammatory and Anti-apoptotic Effects

Isoorientin and related flavones have also been shown to possess anti-inflammatory and anti-apoptotic properties, which are often linked to their antioxidant capacity. Studies have shown that isoorientin can ameliorate H₂O₂-induced apoptosis and oxidative stress in chondrocytes by modulating the MAPK (Mitogen-activated protein kinase) and PI3K/Akt pathways.^[3] By inhibiting pro-apoptotic signals and reducing intracellular ROS, isoorientin helps maintain cellular homeostasis and prevents cell death. Furthermore, isoorientin has been observed to inhibit the activation of the NF-κB pathway, a key regulator of inflammation, thereby reducing the production of pro-inflammatory cytokines.

Conclusion

Isoorientin-7-O-[6-sinapoyl]-glucoside is a complex flavonoid with significant potential for further research. Its presence in a common cereal like barley makes it an accessible target for natural product chemists. While direct biological studies on this specific molecule are needed, the well-documented antioxidant and anti-inflammatory activities of its core structure, isoorientin, suggest that it could be a valuable compound for the development of new therapeutic agents for oxidative stress- and inflammation-related diseases. The protocols and data presented in this guide offer a solid foundation for researchers and drug development professionals to initiate and advance studies on this promising natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Isoorientin ameliorates H₂O₂-induced apoptosis and oxidative stress in chondrocytes by regulating MAPK and PI3K/Akt pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. archive.sciendo.com [archive.sciendo.com]
- 5. researchgate.net [researchgate.net]

- 6. Isoorientin induces Nrf2 pathway-driven antioxidant response through phosphatidylinositol 3-kinase signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Isoorientin-7-O-[6-sinapoyl]-glucoside CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592630#isoorientin-7-o-6-sinapoyl-glucoside-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com